

Essential Safety and Disposal Procedures for Daclatasvir-13C2,d6

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Compound of Interest

Compound Name: Daclatasvir-13C2,d6

Cat. No.: B15582057

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This guide provides crucial safety and logistical information for the proper disposal of **Daclatasvir-13C2,d6**, a stable isotope-labeled compound used in research. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance. Daclatasvir is a potent antiviral compound, and while its isotopically labeled form is used in research quantities, it should be handled with care as a potentially hazardous substance.[1]

Chemical and Safety Data Overview

While a specific Safety Data Sheet (SDS) for **Daclatasvir-13C2,d6** is not readily available, the safety profile of the parent compound, Daclatasvir, provides essential guidance. The toxicological properties of the isotopically labeled version are not expected to differ significantly.

Property	Value/Information	Source
Chemical Name	Daclatasvir-13C2,d6	[2]
Molecular Formula	C38 ¹³ C ₂ H ₄₄ D ₆ N ₈ O ₆	[2]
Molecular Weight	746.90 g/mol	[2]
Known Hazards	Harmful if swallowed.[3][4] May cause respiratory irritation.[4][5] Causes skin and serious eye irritation.[4]	
Primary Route of Exposure	Ingestion, Inhalation, Skin/Eye Contact	[5][6]
Storage	Store at -20°C for long-term stability.[2]	

Step-by-Step Disposal Protocol

The proper disposal of **Daclatasvir-13C2,d6**, like other chemical waste, must comply with federal, state, and local regulations.[7][8] The following protocol outlines the necessary steps for safe disposal in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles with side-shields, a lab coat, and chemical-resistant gloves when handling **Daclatasvir-13C2,d6**. [4][5]

2. Waste Collection:

- Solid Waste: Collect unused or expired **Daclatasvir-13C2,d6** powder in its original container or a clearly labeled, sealed, and chemically compatible waste container.
- Liquid Waste: Collect solutions containing **Daclatasvir-13C2,d6** in a dedicated, leak-proof, and sealed hazardous waste container.[8][9] The container must be compatible with the solvent used.

- Contaminated Materials: Any materials that have come into contact with the compound, such as pipette tips, gloves, and bench paper, should be disposed of as hazardous chemical waste in a designated container.

3. Labeling of Waste Containers:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Daclatasvir-13C2,d6**".^[9]
- Indicate the approximate concentration and the solvent used for liquid waste.
- Affix the date when the waste was first added to the container.^[9]

4. Storage of Chemical Waste:

- Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.^{[10][11]}
- Ensure containers are kept closed except when adding waste.^{[8][9]}
- Do not accumulate more than 55 gallons of hazardous waste or one quart of acutely hazardous waste in a satellite accumulation area.^{[7][11]}

5. Disposal of Empty Containers:

- Empty containers of **Daclatasvir-13C2,d6** must be triple-rinsed with a suitable solvent.^{[9][10]}
- The first rinsate must be collected and disposed of as hazardous waste.^[9] Subsequent rinsates for non-acutely toxic chemicals may be disposed of according to institutional guidelines, but collecting all rinsates as hazardous waste is a best practice.
- After rinsing, deface or remove the original label before disposing of the container in the appropriate solid waste stream (e.g., glass recycling).^[10]

6. Arranging for Waste Pickup:

- Once a waste container is full or has been in storage for a designated period (typically not exceeding six to twelve months), arrange for its collection by your institution's Environmental

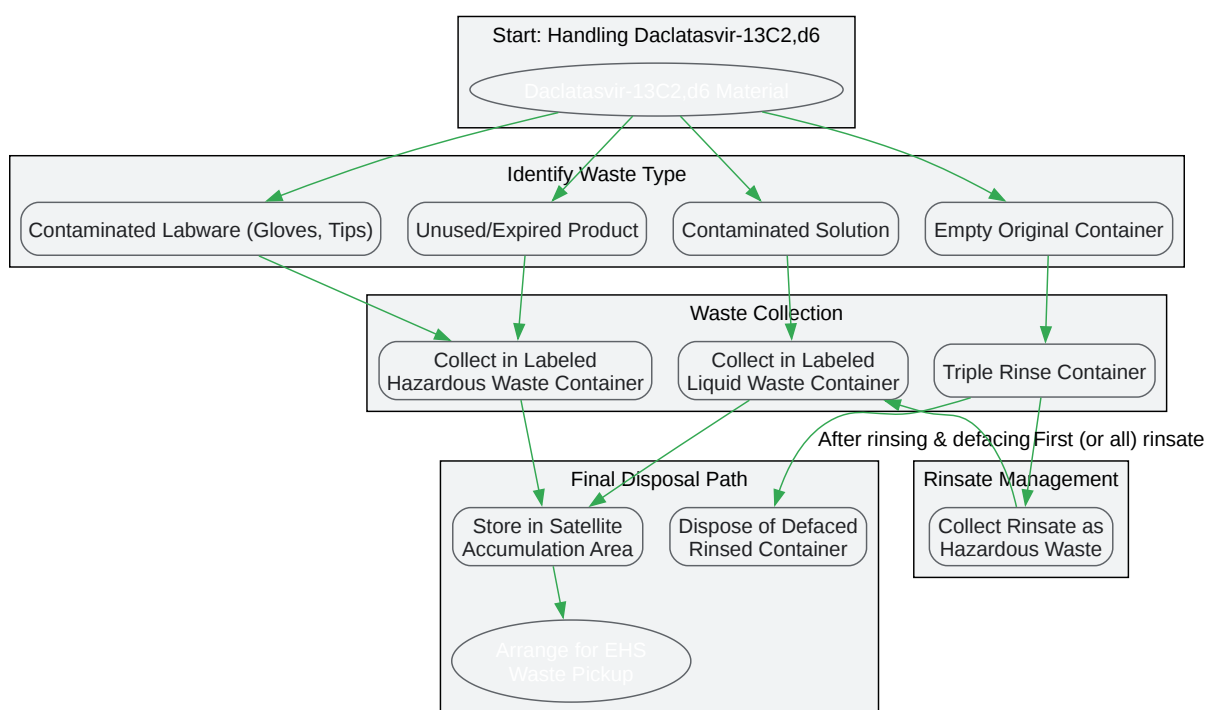
Health and Safety (EHS) department or a licensed hazardous waste disposal company.[10]
[11]

7. Spill and Exposure Procedures:

- Spill: In case of a spill, evacuate the area if necessary. Wear appropriate PPE, absorb the spill with an inert material, and collect it in a sealed container for disposal as hazardous waste.[5]
- Skin Contact: Wash the affected area immediately with soap and plenty of water.[5][12]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[5][12]
- Ingestion: Rinse mouth with water and consult a physician immediately. Do not induce vomiting.[5][12]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Daclatasvir-13C2,d6** and associated materials.



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Caption: Disposal workflow for **Daclatasvir-13C2,d6**.

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